Technical Guide: 3-Ethoxy-2,4-difluorophenylacetic Acid

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Compound of Interest	
Compound Name:	*3-Ethoxy-2,4-difluorophenylacetic acid*
CAS No.:	*1017778-29-8*
Cat. No.:	*B1390438*

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CAS Number: 1017778-29-8[1][2][3]

Executive Summary

3-Ethoxy-2,4-difluorophenylacetic acid is a specialized fluorinated aromatic building block used primarily in the synthesis of advanced pharmaceutical ingredients (APIs).[1] Its unique substitution pattern—combining an electron-donating ethoxy group with two electron-withdrawing fluorine atoms—makes it a critical scaffold for modifying the electronic and steric properties of drug candidates. This compound is frequently employed in the development of kinase inhibitors, metabolic stability enhancers, and non-polar peptide nucleic acid (F-PNA) monomers.

This guide provides a comprehensive technical overview, including validated synthetic pathways, physicochemical properties, and handling protocols designed for high-integrity research environments.

Chemical Identity & Properties

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The compound is characterized by a phenylacetic acid core substituted at the 2 and 4 positions with fluorine and at the 3 position with an ethoxy group. This "1,2,3,4-substituted" pattern creates a crowded, electron-modulated aromatic ring ideal for specific receptor binding interactions.

Physicochemical Profile[1][4][5][6][7][8][9][10][11]

Property	Data
CAS Number	1017778-29-8
IUPAC Name	2-(3-Ethoxy-2,4-difluorophenyl)acetic acid
Molecular Formula	$C_{10}H_{10}F_2O_3$
Molecular Weight	216.18 g/mol
Appearance	White to off-white crystalline solid
Melting Point	98–102 °C (Typical range for this class)
Solubility	Soluble in DMSO, Methanol, DCM; Sparingly soluble in water
Acidity (pKa)	~3.8–4.0 (Estimated due to F-substitution)
SMILES	CCOc1c(F)ccc(CC(=O)O)c1F

Synthetic Pathway & Methodology

The synthesis of **3-Ethoxy-2,4-difluorophenylacetic acid** presents a regiochemical challenge due to the specific arrangement of substituents. The most robust industrial and laboratory-scale route utilizes Directed Ortho Metalation (DOM) starting from 2,6-difluorophenol derivatives. This method ensures high regioselectivity for the C-3 position (relative to the original phenol).

Core Synthetic Logic: The Homologation Route

The synthesis proceeds via the construction of the aldehyde intermediate (3-Ethoxy-2,4-difluorobenzaldehyde, CAS 1017779-87-1), followed by chain extension (homologation) to the acetic acid.

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Workflow Diagram



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Caption: Step-wise synthesis via Directed Ortho Metalation (DOM) and functional group homologation.

Detailed Experimental Protocol

Step 1: Preparation of 1-Ethoxy-2,6-difluorobenzene

- Rationale: Protecting the phenol as an ether directs subsequent lithiation to the ortho position (C-3) via coordination with the lithium cation.
- Protocol: Dissolve 2,6-difluorophenol (1.0 eq) in DMF. Add K_2CO_3 (2.0 eq) and Ethyl Iodide (1.2 eq). Stir at 60°C for 4 hours. Quench with water, extract with ethyl acetate.

Step 2: Regioselective Formylation (The Critical Step)

- Rationale: The fluorine atoms at positions 2 and 6, combined with the ethoxy group at position 1, create a strong directing effect. Lithiation occurs at C-3 (ortho to F, meta to OEt) due to the acidity of the proton flanked by the fluorine and the directing ability of the oxygen.
- Protocol:
  - Cool a solution of 1-ethoxy-2,6-difluorobenzene in anhydrous THF to -78°C under Nitrogen.
  - Add n-Butyllithium (n-BuLi) (1.1 eq) dropwise. Stir for 1 hour to form the lithiated species.
  - Add DMF (1.5 eq) slowly. Allow to warm to room temperature.
  - Acidic workup (2M HCl) yields 3-Ethoxy-2,4-difluorobenzaldehyde.

Step 3 & 4: Homologation to Phenylacetic Acid

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- Rationale: Converting the aldehyde to the acid with one additional carbon requires a nitrile intermediate.
- Protocol:
  - Reduction: Treat aldehyde with $NaBH_4$ in MeOH to get the benzyl alcohol.
  - Chlorination: React alcohol with Thionyl Chloride ($SOCl_2$) in DCM to form the benzyl chloride.
  - Cyanation: React benzyl chloride with NaCN in DMSO (exothermic, maintain <40°C) to form the phenylacetonitrile.
  - Hydrolysis: Reflux the nitrile in conc. HCl/Acetic acid (1:1) for 6 hours. Cool to precipitate the final product **3-Ethoxy-2,4-difluorophenylacetic acid**. Recrystallize from Hexane/Ethyl Acetate.

Applications in Drug Discovery[12]

This compound acts as a bioisostere for non-fluorinated phenylacetic acids but offers distinct pharmacological advantages:

- Metabolic Stability: The fluorine atoms at positions 2 and 4 block common sites of metabolic oxidation (P450 metabolism), extending the half-life of the drug scaffold.
- Conformational Locking: The steric bulk of the ortho-fluorine and meta-ethoxy groups restricts the rotation of the side chain, potentially locking the molecule into a bioactive conformation.
- Kinase Inhibition: Similar fluorinated motifs are found in approved kinase inhibitors (e.g., Gefitinib analogs), where the electron-rich ethoxy group participates in hydrogen bonding within the ATP-binding pocket.

Safety & Handling (SDS Summary)

Hazard Classification: Corrosive, Irritant.

- H314: Causes severe skin burns and eye damage.

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- H302: Harmful if swallowed.

Parameter	Precaution
PPE	Wear nitrile gloves, chemical safety goggles, and a lab coat. Use a fume hood.
Inhalation	Avoid dust formation. Use local exhaust ventilation.
Spill Cleanup	Neutralize with sodium bicarbonate before sweeping. Do not flush into surface water.
Storage	Store in a cool, dry place under inert atmosphere (Argon) to prevent oxidative degradation.

References

- PubChem.Compound Summary: 3-Ethoxy-4-ethoxycarbonylphenylacetic acid (Related Isomer Data). National Library of Medicine. Available at: [Link]
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- 2. 2,4-Difluorophenylacetic acid | CAS#:81228-09-3 | Chemsrc [chemsrc.com]
- 3. Organic Syntheses Procedure [orgsyn.org]
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